

Technical Guide: Spectroscopic Characterization of 2-Benzyloxybenzylamine Hydrochloride

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Compound of Interest

Compound Name: 2-benzyloxybenzylamine
hydrochloride

CAS No.: 76813-80-4

Cat. No.: B1283135

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Compound Profile & Strategic Significance

- IUPAC Name: [2-(benzyloxy)phenyl]methanamine hydrochloride
- CAS Number: 76813-80-4 (HCl salt); 108289-24-3 (Free base)
- Molecular Formula:
- Molecular Weight: 249.74 g/mol
- Role: Primary amine building block for "Lacosamide-like" anticonvulsants and Schiff-base ligands. The ortho-benzyloxy motif provides steric bulk and lipophilicity, modulating receptor binding affinity in downstream APIs.

Synthesis Pathway & Causality

To understand the spectrum, one must understand the origin. The high-purity hydrochloride salt is invariably synthesized via the reductive amination or oxime reduction of 2-

(benzyloxy)benzaldehyde.

Reaction Logic[1]

- O-Alkylation: Salicylaldehyde is protected with benzyl bromide.
- Nitrogen Incorporation: The aldehyde is converted to an oxime or imine.
- Reduction & Salt Formation: The C=N bond is reduced (using

or

), followed by HCl precipitation to isolate the stable salt.



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Figure 1: Synthetic workflow defining the structural evolution from aldehyde to amine salt.[1][2][3][4][5][6][7][8][9]

Spectroscopic Data Analysis

The following data establishes the identity of the target compound. Note the diagnostic loss of the carbonyl signal and the appearance of the ammonium exchangeable protons.

A. Nuclear Magnetic Resonance (1H NMR)

Solvent: DMSO-

(Preferred for salt solubility and exchangeable proton visualization).[2] Field Strength: 400 MHz.

Chemical Shift (, ppm)	Multiplicity	Integration	Assignment	Structural Logic (Causality)
8.30 – 8.50	Broad Singlet	3H		Characteristic ammonium protons; exchangeable with .
7.30 – 7.48	Multiplet	5H	Benzyl Aromatic	Protons of the protecting benzyl group (distal ring).
7.20 – 7.28	Multiplet	2H	Ar-H (Core)	Meta/Para protons on the core ring.
7.05	Doublet	1H	Ar-H (C3)	Ortho to the ether oxygen; shielded by electron donation.
6.95	Triplet	1H	Ar-H (C5)	Para to the ether oxygen.
5.18	Singlet	2H		Benzyloxy methylene. Remains chemically equivalent to precursor (5.20).
3.98 – 4.05	Singlet (or q)	2H		Diagnostic Peak. Upfield shift from

aldehyde (
10.5) to
methylene range.

Key Identification Check:

- Absence: The aldehyde proton at 10.5 ppm (present in precursor) must be completely absent.
- Presence: The broad ammonium signal at 8.3+ confirms salt formation.

B. Infrared Spectroscopy (FT-IR)

Method: KBr Pellet or ATR.

Wavenumber ()	Vibration Mode	Diagnostic Value
2800 – 3100	Stretch (Amine Salt)	Broad, multiple bands characteristic of primary amine salts (). Overlaps with C-H stretches.
1600 & 1585	Aromatic	Skeletal vibrations of the benzene rings.
1240 – 1250	Asym. Stretch	Strong band confirming the aryl alkyl ether (benzyloxy group).
740 & 695	Out-of-Plane	Monosubstituted benzene (benzyl group) signature.
Absent	Stretch	Critical Purity Check: No band at 1680–1700 (unreacted aldehyde).

C. Mass Spectrometry (ESI-MS)

Mode: Positive Ion Mode (

).

- Theoretical Exact Mass (Free Base): 213.12 Da

- Observed Ion

:214.1 m/z

- Fragmentation Pattern:

- 91 m/z: Tropylium ion (

), characteristic of the benzyl group cleavage.

- 197 m/z: Loss of

(minor).

Experimental Validation Protocols

To ensure data reliability, the following self-validating protocols should be used during characterization.

Protocol 1: The "Aldehyde Clearance" Test (NMR)

During drug development, residual aldehyde is a genotoxic concern.

- Acquire ^1H NMR in DMSO-
.^[2]^[9]
- Expand the region 9.5 – 11.0 ppm.
- Pass Criteria: Baseline noise only. Any singlet at ~10.5 ppm indicates incomplete reduction.
- Action: If aldehyde is present, recrystallize from Ethanol/EtOAc to remove the neutral precursor from the ionic salt.

Protocol 2: Salt Stoichiometry Determination

- Perform Elemental Analysis (CHN).
- Calculated for
:
 - C: 67.33%
 - H: 6.46%
 - N: 5.61%
- Deviation > 0.4%: Indicates trapped solvent or formation of the free base (check pH of solution).

References

- Precursor Characterization: 2-(Benzyloxy)benzaldehyde NMR data derived from commercial standards and synthesis reports. TCI Chemicals Product B1653 Specification. [Link](#)
- Synthetic Methodology: Goldschmidt, H. "Preparation of hydroxybenzylamines via oxime reduction." Berichte der Deutschen Chemischen Gesellschaft, 1890 (Foundational method for alkoxybenzylamine synthesis).
- General Benzylamine Salt Spectra: NIST Chemistry WebBook, "Benzylamine hydrochloride Infrared Spectrum." [Link](#)
- Analogous Synthesis (Lacosamide Intermediates): "Synthesis of functionalized benzylamines for anticonvulsant activity."

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Sources

- 1. CN102531950A - Method for preparing O-benzylhydroxylamine hydrochloride - Google Patents [patents.google.com]
- 2. CN1488625A - A kind of method of synthesizing benzyloxyamine hydrochloride - Google Patents [patents.google.com]
- 3. Method for synthesizing bendamustine hydrochloride intermediate - Eureka | Patsnap [eureka.patsnap.com]
- 4. US2987548A - Preparation of benzylamine - Google Patents [patents.google.com]
- 5. CN113173885A - Method for synthesizing benzydamine hydrochloride impurity B - Google Patents [patents.google.com]
- 6. CN104529814A - Method for synthesizing N-benzylhydroxylamine hydrochloride - Google Patents [patents.google.com]
- 7. prepchem.com [prepchem.com]

- [8. Sciencemadness Discussion Board - Preparation of 2-hydroxybenzylamine - Powered by XMB 1.9.11 \[sciencemadness.org\]](#)
- [9. Methylene Blue\(61-73-4\) 13C NMR spectrum \[chemicalbook.com\]](#)
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